

Structure-Activity Relationship of 5-Aryl Nicotinamide Derivatives

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Compound of Interest

Compound Name: 5-(2-Fluorophenyl)nicotinamide

CAS No.: 1346691-43-7

Cat. No.: B11887810

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A Technical Guide to Kinase and Ion Channel Modulation

Executive Summary

The 5-aryl nicotinamide scaffold represents a privileged structure in medicinal chemistry, offering a versatile template for designing small-molecule inhibitors. Its pharmacological value lies in the nicotinamide (pyridine-3-carboxamide) core, which mimics the adenosine ring of ATP in kinase pockets (e.g., VEGFR-2) or interacts with the vanilloid binding site in ion channels (e.g., TRPV1).

This guide dissects the SAR of this scaffold, demonstrating how substitution at the C5 position of the pyridine ring—specifically with aryl groups—serves as a critical "exit vector" to access hydrophobic allosteric pockets, thereby enhancing potency and selectivity.

Chemical Synthesis Strategy: The Suzuki-Miyaura Protocol

To access 5-aryl nicotinamide libraries, the Suzuki-Miyaura cross-coupling is the industry-standard, self-validating protocol. It allows for the late-stage diversification of the 5-position using commercially available boronic acids.

Core Synthesis Workflow

The synthesis typically proceeds via a halogenated nicotinic acid precursor. The C5-bromo or C5-iodo position is coupled with an aryl boronic acid, followed by amide coupling.



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Figure 1: Modular synthesis of 5-aryl nicotinamide derivatives via Suzuki cross-coupling.

Structure-Activity Relationship (SAR) Deep Dive

The SAR of 5-aryl nicotinamides is defined by three distinct pharmacophoric regions.

Region A: The Nicotinamide Core (Hinge Binder)

- **Role:** The pyridine nitrogen (N1) and the amide moiety (C3) often function as a bidentate hydrogen bond acceptor/donor pair.
- **Interaction:** In VEGFR-2, the pyridine nitrogen accepts a H-bond from Cys919 in the hinge region.
- **Optimization:** Substitution at C2 or C6 is generally disfavored due to steric clash with the gatekeeper residues, whereas C5 substitution points towards the solvent-exposed or hydrophobic back-pocket.

Region B: The 5-Aryl Tail (Selectivity Filter)

- **Role:** This is the most critical region for optimization. The 5-aryl group extends into the hydrophobic pocket (allosteric site).
- **Key Trends:**

- Phenyl vs. Heteroaryl: Phenyl rings often provide better hydrophobic packing than pyridines at this position.
- Substituents: Electron-withdrawing groups (e.g., -Cl, -CF₃) on the 5-aryl ring increase lipophilicity and potency against TRPV1. For VEGFR-2, meta-substitution on the 5-aryl ring (e.g., 3-chlorophenyl) often improves IC₅₀ values by locking the conformation.
- Linker Length: Direct attachment (biaryl) is preferred over methylene linkers, which introduce entropic penalties.

Region C: The Amide Nitrogen (Solubility & Binding)

- Role: The substituent on the amide nitrogen determines the compound's orientation and solubility.
- Key Trends:
 - Aryl Amides: N-phenyl amides (forming a diaryl urea-like structure) are potent but often suffer from poor solubility.
 - Solubilizing Groups: Incorporating morpholine or piperazine tails here improves ADME properties without sacrificing binding affinity.

Quantitative Data Summary (VEGFR-2 Inhibition)

Data derived from nicotinamide derivatives evaluated against VEGFR-2 (Source: MDPI, NIH).

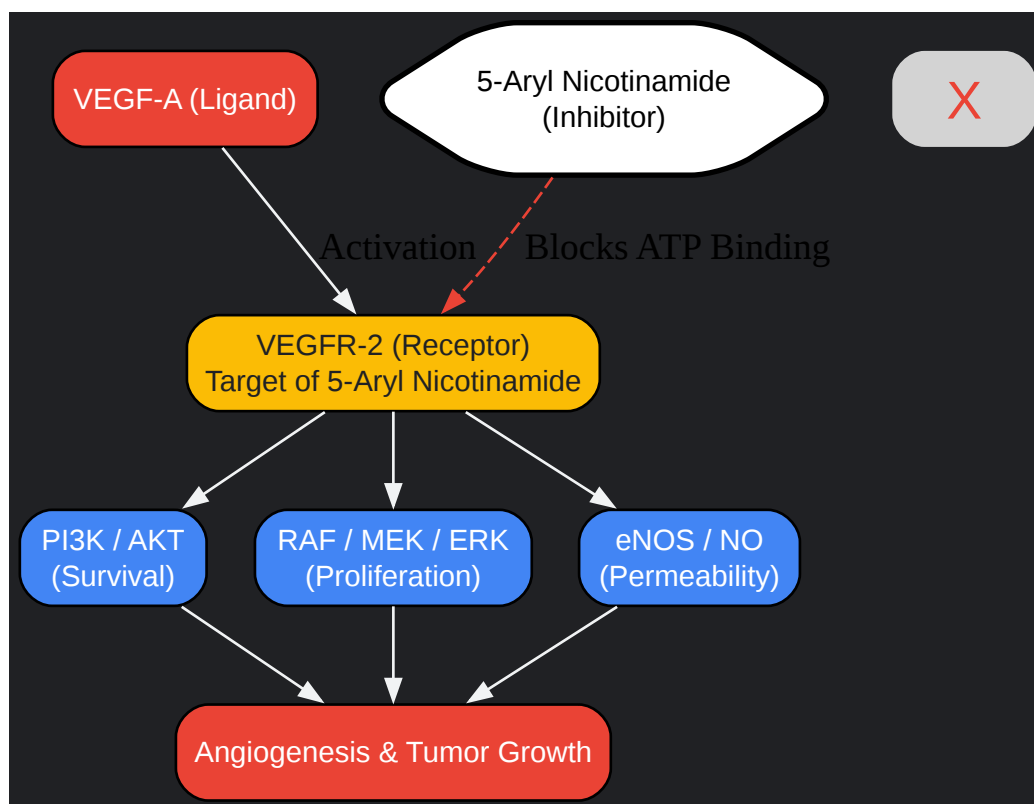
Compound ID	5-Position Substituent	Amide (N-Substituent)	VEGFR-2 IC50 (nM)	Effect
Ref (Sorafenib)	(N/A - Urea scaffold)	(N/A)	53.65	Standard
Cmpd 5a	H (Unsubstituted)	4-chlorophenyl	> 10,000	Inactive (No hydrophobic anchor)
Cmpd 8	4-Chlorophenyl	Hydrazone-linked aryl	77.02	Potent (Comparable to Sorafenib)
Cmpd 16c	3,4-Dimethoxyphenyl	Benzyl	95.00	Potent / Improved Solubility
Cmpd 12	Pyridin-3-yl	4-fluorophenyl	450.00	Moderate (Polarity penalty)

Mechanistic Pharmacology: VEGFR-2 Inhibition

The 5-aryl nicotinamide derivatives function as Type II Kinase Inhibitors. They bind to the inactive conformation (DFG-out) of VEGFR-2.

Signaling Pathway Blockade

Inhibition of VEGFR-2 prevents the autophosphorylation cascade, halting downstream signaling responsible for angiogenesis (tumor blood vessel growth).



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Figure 2: Mechanism of Action. The 5-aryl nicotinamide derivative competitively binds to the ATP pocket of VEGFR-2, blocking downstream angiogenic signaling.

Experimental Protocols

Protocol A: Synthesis of 5-(4-Chlorophenyl)nicotinamide

Validation: This protocol ensures high purity for biological testing.

- Reagents: 5-Bromonicotinamide (1.0 eq), 4-Chlorophenylboronic acid (1.2 eq), Pd(PPh₃)₄ (5 mol%), Na₂CO₃ (2.0 eq).
- Solvent: 1,4-Dioxane : Water (4:1 ratio). Degassed.
- Procedure:
 - Charge a sealed tube with reagents and solvent.
 - Purge with Nitrogen for 5 mins.

- Heat to 90°C for 12 hours.
- Cool to RT, dilute with EtOAc, wash with brine.
- Dry over Na₂SO₄, concentrate.
- Purification: Flash chromatography (Hexane:EtOAc 1:1).
- Validation: ¹H NMR must show characteristic doublet at ~8.9 ppm (pyridine C2-H) and disappearance of boronic acid peaks.

Protocol B: VEGFR-2 Kinase Assay (HTRF)

Validation: Z' factor > 0.5 required for assay acceptance.

- System: Recombinant human VEGFR-2 kinase domain.
- Substrate: Poly(Glu,Tyr) peptide labeled with biotin.
- Reaction: Incubate compound (serial dilution) with Enzyme + ATP (K_m concentration) + Substrate in kinase buffer (50 mM HEPES, pH 7.5, 10 mM MgCl₂) for 60 mins.
- Detection: Add Eu-cryptate labeled anti-phosphotyrosine antibody and XL665-labeled streptavidin.
- Readout: Measure FRET signal (665/620 nm ratio). Calculate IC₅₀ using 4-parameter logistic regression.

References

- Design, Synthesis, In Silico and In Vitro Studies of New Immunomodulatory Anticancer Nicotinamide Derivatives Targeting VEGFR-2. *Molecules*, 2022.
- Design, Synthesis and Structure-Activity Relationship Studies of Nicotinamide Derivatives as Potent Antifungal Agents. *Molecules*, 2023.
- Efficient Synthesis of 2-Aryl-6-chloronicotinamides via PXPd₂-Catalyzed Regioselective Suzuki Coupling. *Organic Letters*, 2003.

- Discovery of novel 5,5-diarylpentadienamides as orally available TRPV1 antagonists. *Journal of Medicinal Chemistry*, 2012.
- New nicotinamide–thiadiazol hybrids as VEGFR-2 inhibitors. *RSC Advances*, 2024.
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